

# Technical Guide: Molecular Weight of 3-Methyl-2-buten-1-yl Thiolacetate-d6

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## Compound of Interest

Compound Name: 3-Methyl-2-buten-1-yl  
Thiolacetate-d6

Cat. No.: B562250

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Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical summary of the molecular weight and related properties of the deuterated compound **3-Methyl-2-buten-1-yl Thiolacetate-d6**, a labeled precursor to 3-Methyl-2-butenyl-1-thiol. Comparative data for the non-deuterated analogue is also presented.

## Data Presentation: Molecular Properties

The quantitative molecular data for both the deuterated and non-deuterated forms of 3-Methyl-2-buten-1-yl Thiolacetate are summarized below. The inclusion of six deuterium atoms significantly increases the molecular weight of the parent compound.

Property	3-Methyl-2-buten-1-yl Thiolacetate	3-Methyl-2-buten-1-yl Thiolacetate-d6
CAS Number	33049-93-3	1189502-84-8
Molecular Formula	C <sub>7</sub> H <sub>12</sub> OS <sup>[1][2]</sup>	C <sub>7</sub> H <sub>6</sub> D <sub>6</sub> OS <sup>[3][4]</sup>
Molecular Weight ( g/mol )	144.23 <sup>[1][2]</sup>	150.27 <sup>[3][4]</sup>
Isotopic Label	None	Deuterium (d6)

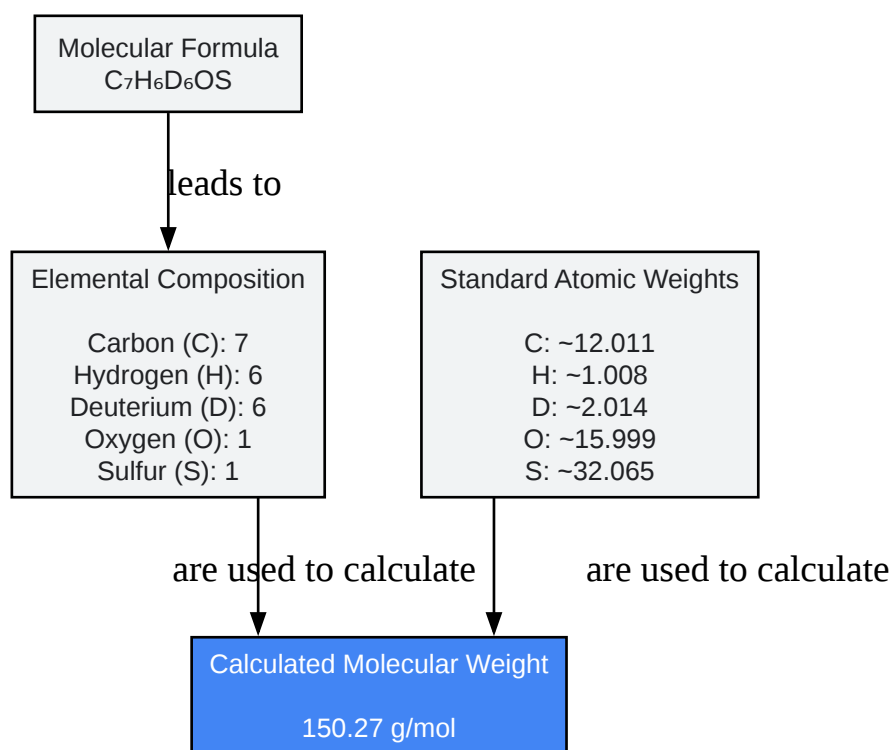
Note: Molecular weights are based on the most common isotopes and may vary slightly based on the specific isotopic composition of the source materials.

## Experimental Protocols

This document serves as a technical data summary. The molecular weights presented are calculated based on the standard atomic weights of the constituent elements as established by IUPAC. For experimental determination of molecular weight, techniques such as mass spectrometry (MS) would be employed, calibrated with appropriate standards. The d6-labeled compound is suitable for use as an internal standard in quantitative GC-MS or LC-MS analyses for aroma profiling and flavor chemistry.[4]

## Visualization of Molecular Composition

The following diagram illustrates the logical relationship between the elemental composition and the resulting molecular weight for **3-Methyl-2-buten-1-yl Thiolacetate-d6**.



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Fig. 1: Calculation workflow for molecular weight.

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## References

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